

safe handling and storage procedures for (1-cyclohexen-1-yl)trimethylsilane

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Compound of Interest

Compound Name: Silane, 1-cyclohexen-1-yltrimethyl-

Cat. No.: B100276

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Technical Support Center: (1-Cyclohexen-1-yl)trimethylsilane

Disclaimer: The following information is a summary of publicly available safety data for (1-Cyclohexenyloxy)trimethylsilane, CAS No. 6651-36-1, and is intended for informational purposes only. It is not a substitute for a comprehensive Safety Data Sheet (SDS). Always consult the specific SDS for the product you are using and follow all institutional and regulatory safety guidelines.

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for the safe handling and storage of (1-cyclohexen-1-yl)trimethylsilane, a common reagent in organic synthesis.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with (1-cyclohexen-1-yl)trimethylsilane?

A1: (1-cyclohexen-1-yl)trimethylsilane is a flammable liquid and vapor.^{[1][2][3]} It can also cause serious eye irritation.^[3] Inhalation of vapors or mist may cause respiratory tract irritation, and prolonged skin contact may cause irritation.^{[2][3]}

Q2: What are the recommended storage conditions for this reagent?

A2: Store in a tightly closed container in a cool, dry, and well-ventilated area.[2][3][4] Keep away from heat, sparks, open flames, and other ignition sources.[2][3] This material is sensitive to moisture and should be stored under an inert atmosphere.[2][3][5] A refrigerator is a suitable storage location.[5]

Q3: What materials are incompatible with (1-cyclohexen-1-yl)trimethylsilane?

A3: Avoid contact with water, moisture, and strong oxidizing agents.[2][3] Exposure to moisture can lead to decomposition of the compound.

Q4: What should I do in case of a spill?

A4: In the event of a spill, immediately remove all sources of ignition.[4] Absorb the spill with an inert material (e.g., sand, silica gel) and place it in a suitable, closed container for disposal.[4] Ensure adequate ventilation. Use non-sparking tools and explosion-proof equipment during cleanup.[4][6] Avoid breathing vapors and prevent the material from entering drains.[4][6]

Q5: What personal protective equipment (PPE) should be worn when handling this compound?

A5: Always wear appropriate personal protective equipment, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[2][4] Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhaling vapors.[2][3] For larger quantities or in situations with inadequate ventilation, respiratory protection may be necessary.[2]

Troubleshooting Guides

Issue 1: The reagent appears cloudy or has formed a precipitate.

- Possible Cause: Exposure to moisture or air, leading to hydrolysis of the silyl enol ether.
- Solution: Discard the reagent according to your institution's hazardous waste disposal procedures. To prevent this in the future, ensure the reagent is stored under an inert atmosphere (e.g., argon or nitrogen) and that all glassware is thoroughly dried before use. Use anhydrous solvents and proper inert atmosphere techniques during your experiment.

Issue 2: Inconsistent reaction yields or the presence of byproducts.

- Possible Cause: The reagent may have degraded due to improper storage or handling.

- **Solution:** Verify the purity of the reagent before use, for example, by NMR spectroscopy. If degradation is suspected, it is best to use a fresh bottle of the reagent. Ensure that all reaction conditions are strictly anhydrous.

Issue 3: A strong, irritating odor is noticeable in the lab.

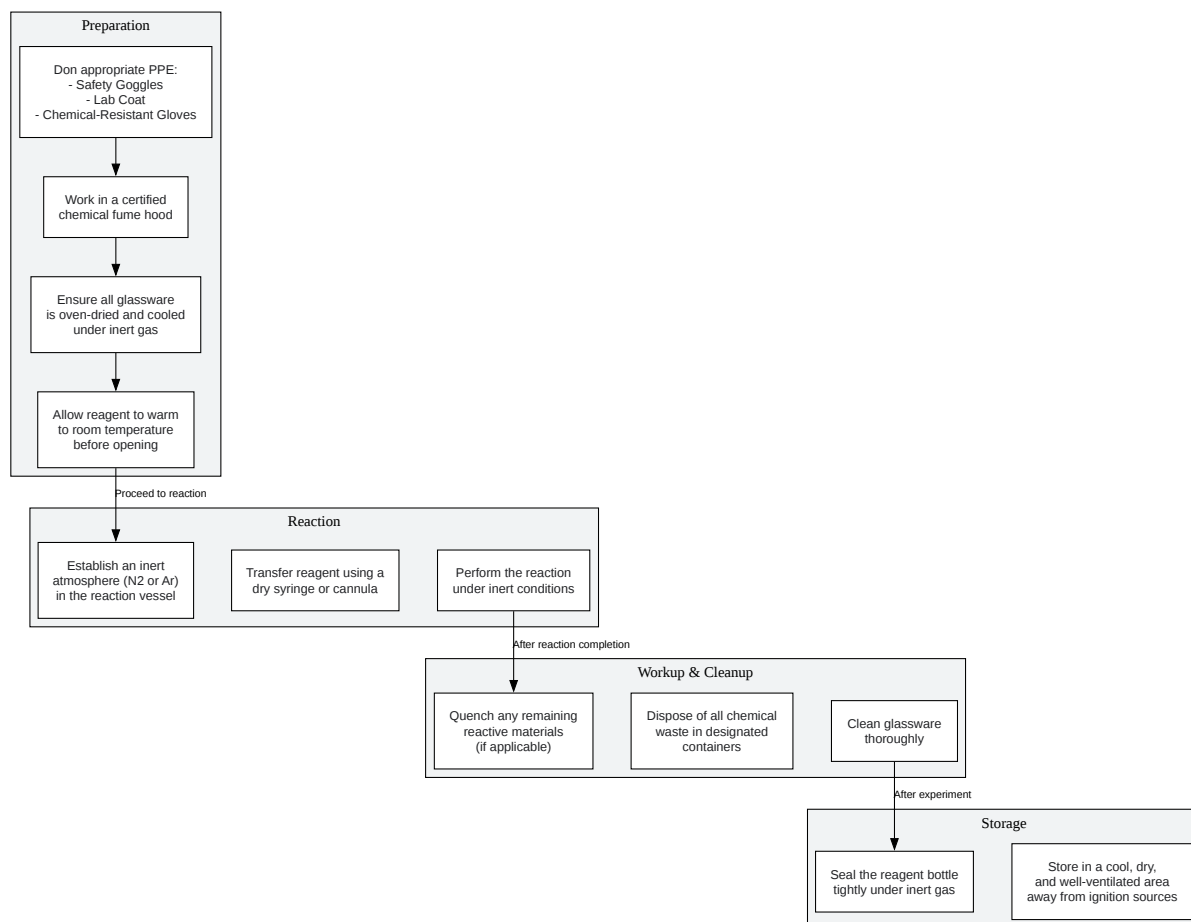
- **Possible Cause:** A leak in the storage container or a spill.
- **Solution:** Immediately check the container for any leaks. If a leak is found, transfer the reagent to a new, appropriate container under an inert atmosphere. If a spill has occurred, follow the spill cleanup procedures outlined in the FAQs. Ensure the ventilation in the laboratory is functioning correctly.

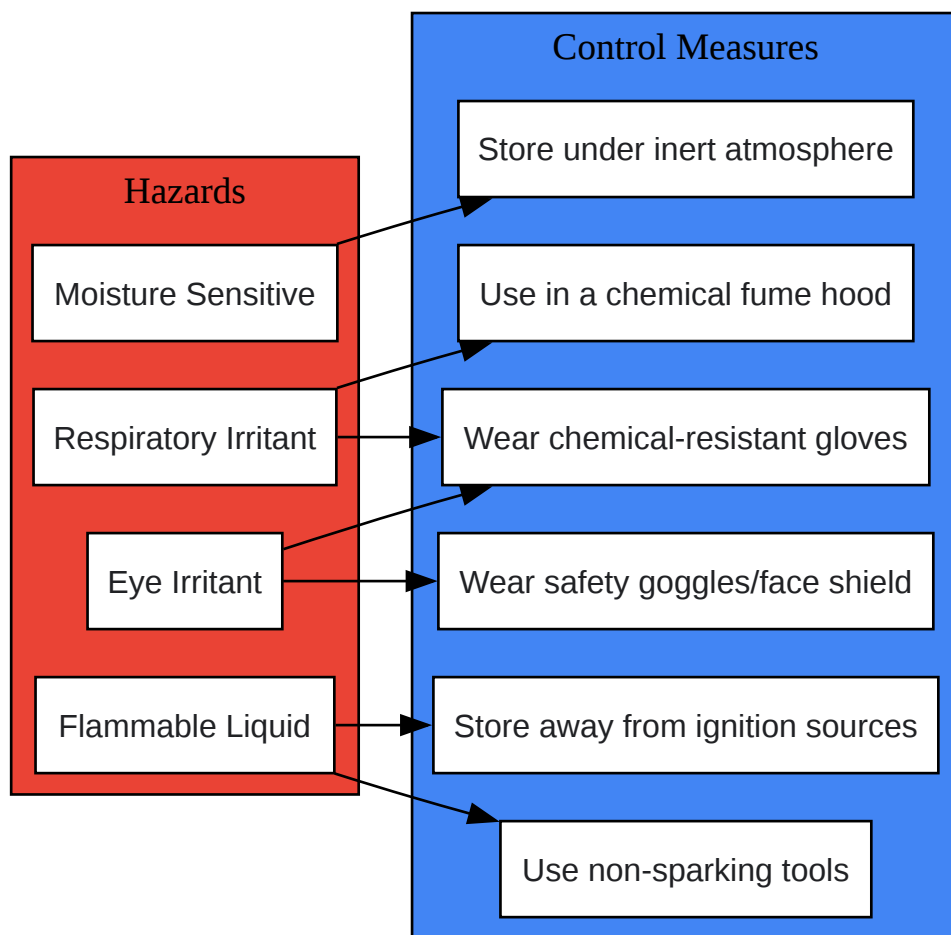
Quantitative Data Summary

Property	Value	References
CAS Number	6651-36-1	[1][3][7]
Molecular Formula	C ₉ H ₁₈ OSi	[1][3]
Molecular Weight	170.32 g/mol	[1][5]
Boiling Point	64-65 °C at 15 mm Hg	[7]
Density	0.875 g/mL at 25 °C	[7]
Refractive Index	n _{20/D} 1.447	[7]
Flash Point	Flammable liquid and vapor	[1][3]

Experimental Workflow and Safety Precautions

Below is a generalized workflow for using (1-cyclohexen-1-yl)trimethylsilane in a chemical reaction, emphasizing the key safety and handling steps.





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